In-Depth Technical Guide: (Dimethylamino)(oxo)acetic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-(Dimethylamino)-2-oxoacetic acid*
CAS No.:	*32833-96-8*
Cat. No.:	*B1350001*

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Core Identity: IUPAC Name and Synonyms

The compound with the chemical structure corresponding to (dimethylamino)(oxo)acetic acid is formally recognized under the IUPAC nomenclature as N,N-Dimethyloxamic acid.[1][2] This designation clearly defines its structure as a derivative of oxamic acid bearing two methyl groups on the nitrogen atom.

For clarity and comprehensive literature searching, a variety of synonyms are utilized to refer to this compound. These include:

- (Dimethylamino)(oxo)acetic acid[1]
- Acetic acid, 2-(dimethylamino)-2-oxo-[1]
- N,N-Dimethyloxamidic Acid[3]

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The Chemical Abstracts Service (CAS) has assigned the number 32833-96-8 to N,N-Dimethyloxamic acid, which serves as a unique identifier in chemical databases and literature.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of N,N-Dimethyloxamic acid is provided below. This data is essential for its identification, purification, and use in experimental settings.

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Property	Value
Molecular Formula	$C_4H_7NO_3$
Molecular Weight	117.10 g/mol
Melting Point	114-118 °C (with decomposition)[4]
Solubility	Soluble in methanol. As a small carboxylic acid, it is expected to be soluble in water and other polar organic solvents like ethanol and DMSO, while having limited solubility in non-polar solvents such as hexane.[5]
pKa	The experimental pKa value is not readily available in the literature. However, based on the pKa of the parent compound, oxamic acid (pKa ≈ 1.6), the N,N-dimethyl derivative is expected to have a similar acidic strength.[6][7]
^{1}H NMR (Predicted)	Two singlets are expected: one for the two equivalent N-methyl groups (δ ≈ 2.9-3.1 ppm) and a broad singlet for the carboxylic acid proton (δ > 10 ppm). The chemical shifts of N-methyl groups in N,N-dimethylamides can be distinct due to restricted rotation around the C-N bond.[8][9]
^{13}C NMR (Predicted)	Expected signals include: two distinct signals for the N-methyl carbons (δ ≈ 35-38 ppm), a signal for the amide carbonyl carbon (δ ≈ 160-165 ppm), and a signal for the carboxylic acid carbonyl carbon (δ ≈ 165-175 ppm).[10][11]
IR Spectroscopy	Characteristic absorption bands are expected for the O-H stretch of the carboxylic acid (a very broad band from 2500-3300 cm^{-1}), the C=O stretch of the carboxylic acid (1700-1725 cm^{-1}), the C=O stretch of the amide (1650-1690 cm^{-1}), and the C-N stretch.[3][12][13][14]

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Mass Spectrometry (EI)	The molecular ion peak (M^+) would be observed at m/z = 117. Key fragmentation patterns would likely involve the loss of the carboxyl group (-COOH, m/z = 45) and cleavage of the amide bond, leading to characteristic fragments.[1][4][15][16][17]

Experimental Protocols

Synthesis of N,N-Dimethyloxamic Acid

A plausible and efficient method for the laboratory-scale synthesis of N,N-Dimethyloxamic acid involves a two-step process starting from dimethyl oxalate and dimethylamine.

Step 1: Synthesis of Methyl N,N-Dimethyloxamate

This step involves the aminolysis of dimethyl oxalate with dimethylamine.

- Materials:
  - Dimethyl oxalate
  - Dimethylamine (e.g., 40% solution in water or as a gas)
  - Methanol (anhydrous)
  - Round-bottom flask
  - Magnetic stirrer
  - Ice bath
  - Rotary evaporator
- Procedure:
  - In a round-bottom flask equipped with a magnetic stir bar, dissolve dimethyl oxalate in anhydrous methanol.

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- Cool the solution in an ice bath.
- Slowly add a stoichiometric equivalent of dimethylamine solution to the cooled, stirring solution. If using dimethylamine gas, it can be bubbled through the solution.
- Allow the reaction mixture to stir at room temperature for several hours to overnight.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, remove the methanol under reduced pressure using a rotary evaporator to yield crude methyl N,N-dimethyloxamate.

Step 2: Hydrolysis of Methyl N,N-Dimethyloxamate to N,N-Dimethyloxamic Acid

The final step is the hydrolysis of the ester to the corresponding carboxylic acid.

- Materials:
  - Crude methyl N,N-dimethyloxamate from Step 1
  - Aqueous sodium hydroxide (e.g., 1 M)
  - Aqueous hydrochloric acid (e.g., 1 M)
  - pH paper or pH meter
  - Erlenmeyer flask
  - Ice bath
  - Büchner funnel and filter paper
- Procedure:
  - Dissolve the crude methyl N,N-dimethyloxamate in water or a mixture of water and a co-solvent like methanol in an Erlenmeyer flask.
  - Cool the solution in an ice bath.

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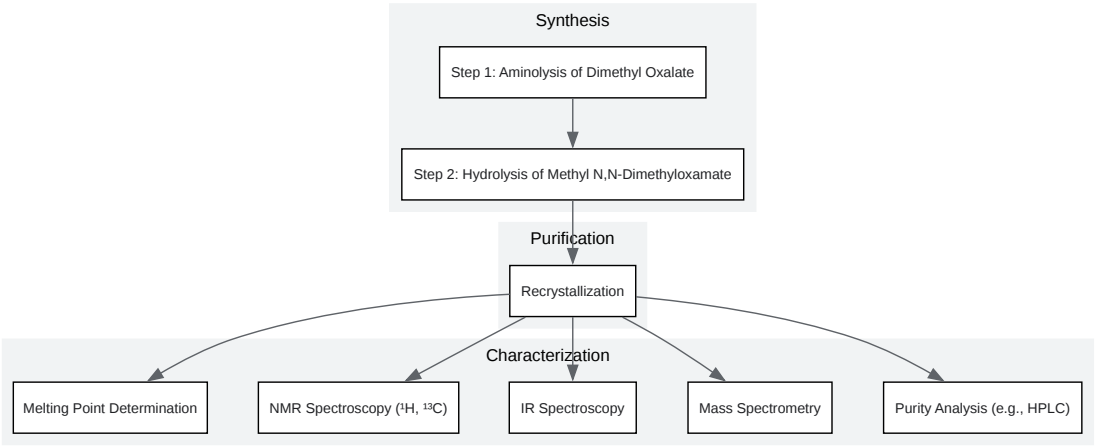
- Slowly add a slight excess of aqueous sodium hydroxide solution while stirring.[18]
- Allow the mixture to stir at room temperature for a few hours, monitoring the hydrolysis by TLC.
- After completion, cool the reaction mixture in an ice bath and carefully acidify with aqueous hydrochloric acid to a pH of approximately 2-3.[18]
- The product, N,N-Dimethyloxamic acid, should precipitate out of the solution as a white solid.
- Collect the solid product by vacuum filtration using a Büchner funnel, wash with a small amount of cold water, and dry under vacuum.
- The product can be further purified by recrystallization from a suitable solvent system, such as water or an alcohol-water mixture.

Characterization Workflow

The identity and purity of the synthesized N,N-Dimethyloxamic acid should be confirmed using a combination of spectroscopic and analytical techniques.

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Figure 1. Experimental Workflow for Synthesis and Characterization



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Caption: Experimental workflow for the synthesis and characterization of N,N-Dimethyloxamic acid.

Potential Biological Activity and Signaling Pathways

While direct and extensive studies on the biological activity of N,N-Dimethyloxamic acid are limited, its structural similarity to oxamic acid provides a strong rationale for investigating its potential as an enzyme inhibitor.

Oxamic acid is a known inhibitor of lactate dehydrogenase (LDH), an important enzyme in anaerobic glycolysis.[19][20][21] LDH catalyzes the interconversion of pyruvate and lactate. In

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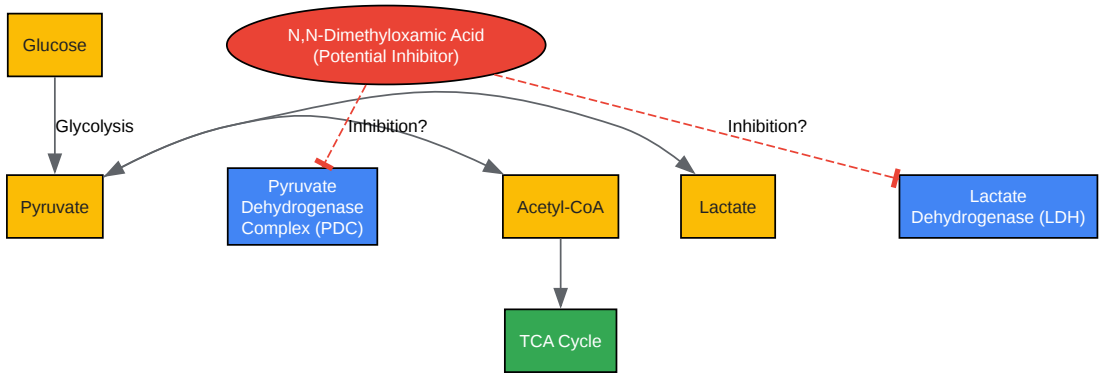
many cancer cells, which exhibit a high rate of glycolysis even in the presence of oxygen (the Warburg effect), LDH plays a crucial role in regenerating NAD^+, which is necessary for sustained glycolysis. Inhibition of LDH is therefore a promising strategy in cancer therapy.

Given that N,N-Dimethyloxamic acid is a derivative of oxamic acid, it is plausible that it may also inhibit LDH. The dimethylamino group could influence its binding affinity and selectivity for the different LDH isoforms.

Another potential target is the pyruvate dehydrogenase complex (PDC), a key enzyme complex that links glycolysis to the citric acid cycle by converting pyruvate to acetyl-CoA.[22][23] The activity of PDC is critical for cellular energy metabolism. Some studies have shown that the PDC is involved in the metabolism of related nitroso aromatic compounds to form N-arylacetohydroxamic acids, suggesting that the complex can interact with structurally diverse small molecules.[24][23]

The potential inhibitory activity of N,N-Dimethyloxamic acid on these key metabolic enzymes warrants further investigation in drug discovery and development programs, particularly in the context of oncology and metabolic diseases.

Figure 2. Potential Metabolic Pathway Inhibition



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Caption: Potential inhibition of key metabolic enzymes by N,N-Dimethyloxamic acid.

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- To cite this document: BenchChem. [In-Depth Technical Guide: (Dimethylamino)(oxo)acetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1350001/docs#in-depth-technical-guide-dimethylamino-oxo-acetic-acid]

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